

Physicochemical Properties of 3-Methyl-4-isopropylheptane: A Technical Guide

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Compound of Interest

Compound Name: 3-Methyl-4-isopropylheptane

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Abstract

This technical guide provides a comprehensive overview of the known physicochemical properties of the branched alkane, **3-Methyl-4-isopropylheptane**. Due to a scarcity of direct experimental data for this specific isomer of undecane, this document combines reported computed properties with established principles of hydrocarbon chemistry to offer estimations for key physical constants. General experimental methodologies for determining these properties are also discussed. Furthermore, this guide addresses the current understanding of the biological activity of branched alkanes, noting the absence of specific signaling pathway information for **3-Methyl-4-isopropylheptane**.

Introduction

3-Methyl-4-isopropylheptane, a saturated hydrocarbon with the molecular formula C₁₁H₂₄, belongs to the vast family of alkane isomers.^[1] As with its numerous structural isomers, its physical and chemical characteristics are dictated by its molecular structure, specifically its degree of branching. Understanding these properties is fundamental for applications in organic synthesis, fuel technology, and for assessing its toxicological and environmental profile. This guide aims to consolidate the available information on **3-Methyl-4-isopropylheptane** and to provide a framework for its experimental investigation.

Chemical Identity

The structure and nomenclature of **3-Methyl-4-isopropylheptane** are foundational to its scientific identity.

- IUPAC Name: 3-methyl-4-(1-methylethyl)heptane[2]
- Synonyms: **3-Methyl-4-isopropylheptane**, 3-methyl-4-propan-2-ylheptane[2]
- Molecular Formula: C₁₁H₂₄[2]
- Molecular Weight: 156.31 g/mol [2]
- CAS Number: 61868-99-3[2]

Physicochemical Properties

Quantitative data for **3-Methyl-4-isopropylheptane** is limited. The following table summarizes computed and estimated properties.

Property	Value	Source/Method
Molecular Formula	C11H24	-
Molecular Weight	156.31 g/mol	Computed by PubChem[2]
Boiling Point	Estimated: 180-190 °C	Based on trends for undecane isomers[1][3]
Melting Point	Estimated: < -50 °C	Based on trends for branched alkanes[3]
Density	Estimated: ~0.75-0.77 g/mL	Based on isomers of undecane
Solubility in Water	Very low	Inferred from properties of similar alkanes[4]
Solubility in Organic Solvents	High in non-polar solvents (e.g., hexane, toluene)	Inferred from properties of similar alkanes[4]
Vapor Pressure	No data available	-
LogP (Octanol/Water Partition Coefficient)	5.3	Computed by XLogP3[2]

Discussion of Properties:

The high degree of branching in **3-Methyl-4-isopropylheptane** significantly influences its physical properties. Generally, increased branching in alkanes leads to a lower boiling point compared to their straight-chain counterparts due to reduced surface area and weaker van der Waals forces.[3] However, highly branched, more compact structures can pack more efficiently into a crystal lattice, sometimes resulting in a higher melting point, though for complex isomers like this, it is expected to be very low.[3] The LogP value of 5.3 indicates a high degree of lipophilicity, predicting very low solubility in water and high solubility in non-polar organic solvents.[2]

Experimental Protocols

While specific experimental protocols for the synthesis and characterization of **3-Methyl-4-isopropylheptane** are not readily available in the literature, general methods for the

determination of key physicochemical properties are well-established.

Determination of Boiling Point (Thiele Tube Method)

A common and effective method for determining the boiling point of a small liquid sample is the Thiele tube method.[5]

Apparatus:

- Thiele tube
- Thermometer
- Small test tube (e.g., Durham tube)
- Capillary tube (sealed at one end)
- Heat source (Bunsen burner or heating mantle)
- Mineral oil

Procedure:

- A small amount of the liquid sample (a few milliliters) is placed in the small test tube.
- The capillary tube is placed inside the test tube with the open end down.
- The test tube is attached to the thermometer.
- The Thiele tube is filled with mineral oil to a level above the side arm.
- The thermometer and test tube assembly are immersed in the oil in the Thiele tube.
- The side arm of the Thiele tube is gently heated, causing the oil to circulate and heat the sample evenly.[5]
- As the temperature approaches the boiling point, a stream of bubbles will emerge from the capillary tube.

- Heating is continued until a steady stream of bubbles is observed, and then the heat is removed.
- The temperature at which the liquid just begins to re-enter the capillary tube upon cooling is recorded as the boiling point.[5]



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Boiling Point Determination Workflow.

Biological Activity and Signaling Pathways

There is currently no scientific literature describing specific biological activities or signaling pathways for **3-Methyl-4-isopropylheptane**. Research on the biological effects of alkanes is generally focused on broader categories.

General Toxicology of Branched Alkanes:

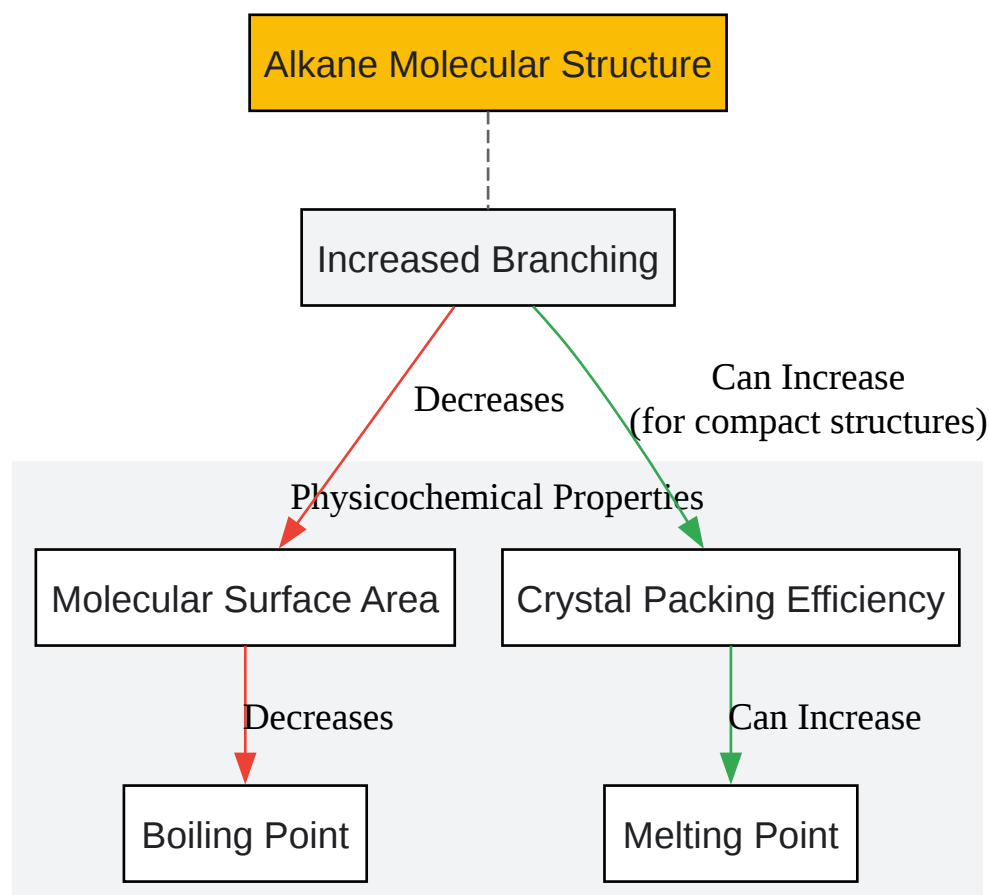
- Low Acute Toxicity: Branched alkanes are generally considered to have low acute oral, dermal, and inhalation toxicity.[6]
- Irritation: They can be slightly irritating to the skin and eyes.[6]
- Genotoxicity: There is no evidence to suggest that they are genotoxic.[6]
- Systemic Toxicity: Repeated exposure is not likely to cause systemic toxicity.[6]

- Mechanism of Toxicity: The acute inhalation toxicity of alkanes is thought to be related to their partitioning behavior in the biological system, potentially acting on the lipid bilayer of plasma membranes through a non-specific biophysical mechanism similar to anesthesia.[7]

The absence of specific signaling pathway data for **3-Methyl-4-isopropylheptane** precludes the creation of a diagram for this topic. It is hypothesized that as a simple, non-polar hydrocarbon, it is unlikely to interact with specific cellular receptors to trigger a signaling cascade in the way that more complex endogenous or xenobiotic molecules do. Any biological effects are more likely to be the result of non-specific interactions with cell membranes.

Structure-Property Relationships

The physicochemical properties of alkanes are directly linked to their molecular structure. The degree of branching is a critical determinant of these properties.



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Alkane Branching and Property Relationship.

Conclusion

3-Methyl-4-isopropylheptane is a branched alkane for which specific experimental physicochemical data is largely unavailable. This guide has provided a summary of its known identifiers and computed properties, along with estimations for key physical constants based on established chemical principles. While no specific biological signaling pathways have been identified for this compound, the general toxicological profile of branched alkanes suggests low toxicity. The provided conceptual diagrams and general experimental protocol serve as a foundation for future research into this and other complex alkane isomers. Further experimental work is required to definitively characterize the properties of **3-Methyl-4-isopropylheptane**.

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